

Introduction and Strategic Importance

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Compound of Interest

Compound Name: 1-Bromomethylfluoranthene

Cat. No.: B162964

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Fluoranthene is a non-alternant tetracyclic aromatic hydrocarbon, comprising fused naphthalene and benzene rings, which has garnered significant attention in synthetic chemistry and materials science.^[1] Its rigid, planar structure and inherent fluorescence make it a valuable scaffold.^[1] The functionalization of the fluoranthene core unlocks a vast chemical space for exploration. The introduction of a bromomethyl group at the 1-position transforms the relatively inert hydrocarbon into a highly reactive and versatile building block, **1-Bromomethylfluoranthene** (CAS No. 135325-62-1).

This modification is of strategic importance for several reasons:

- **Reactive Handle:** The bromomethyl (-CH₂Br) group is an excellent electrophile and a good leaving group, making it amenable to a wide array of nucleophilic substitution reactions. This allows for the straightforward covalent attachment of the fluoranthene moiety to other molecules.
- **Medicinal Chemistry Potential:** The fluoranthene scaffold itself is known to interact with biological macromolecules. For instance, PAHs can act as DNA intercalators, a mechanism exploited in the design of certain chemotherapeutics.^{[2][3]} The ability to attach side chains via the bromomethyl linker enables the synthesis of targeted agents with tailored pharmacological profiles.
- **Materials Science:** The photophysical properties of fluoranthene can be tuned by substitution.^[1] **1-Bromomethylfluoranthene** serves as a key intermediate for creating novel fluorescent probes, organic semiconductors, and other advanced materials.^[1]

This guide will provide the foundational knowledge required to effectively synthesize, handle, and utilize this potent research chemical.

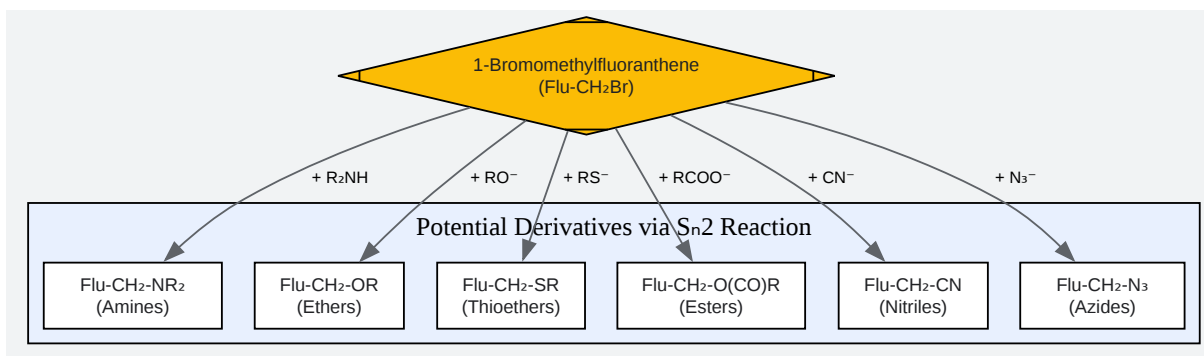
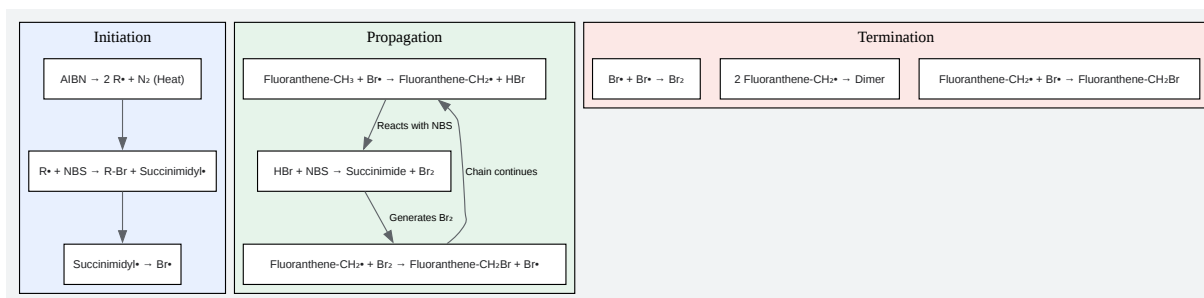
Physicochemical and Structural Properties

The fundamental properties of **1-Bromomethylfluoranthene** are summarized below. While exhaustive experimental data for this specific compound is not widely published, its characteristics can be reliably predicted based on its structure and the properties of analogous compounds.

Property	Value	Source / Basis
CAS Number	135325-62-1	[4]
Molecular Formula	C ₁₇ H ₁₁ Br	[4]
Molecular Weight	295.17 g/mol	[4]
Appearance	Pale yellow solid (Predicted)	Based on Fluoranthene[5]
Solubility	Soluble in chlorinated solvents (DCM, CHCl ₃), THF, and aromatic solvents (toluene). Sparingly soluble in alcohols. Insoluble in water. (Predicted)	General solubility of PAHs
Melting Point	Not available. Expected to be higher than 1-methylfluoranthene.	General physical property trends

Chemical Structure

The structure consists of a fluoranthene core with a bromomethyl substituent at the C1 position.



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Sources

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- To cite this document: BenchChem. [Introduction and Strategic Importance]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162964#1-bromomethylfluoranthene-cas-number]

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